

Introduction: Understanding the Profile of 6-Bromocinnolin-4-ol

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Compound of Interest

Compound Name: 6-Bromocinnolin-4-ol

Cat. No.: B3022159

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6-Bromocinnolin-4-ol is a heterocyclic organic compound belonging to the cinnolinone family. Its molecular structure, featuring a bromine substituent, makes it a valuable intermediate and building block in medicinal chemistry and drug discovery programs. Researchers and scientists utilize this compound for the synthesis of more complex molecules with potential biological activity. Given its reactive nature and structural similarity to other biologically active heterocyclic compounds, a thorough understanding and strict adherence to safety protocols are paramount for personnel handling this chemical.

This guide provides a comprehensive framework for the safe handling, storage, and disposal of **6-Bromocinnolin-4-ol**. The protocols described herein are synthesized from established safety data for structurally related brominated heterocyclic compounds and are designed to empower researchers to manage risks effectively in a laboratory setting.

Physicochemical Properties

A foundational understanding of a compound's physical properties is the first step in a robust safety assessment.

Property	Value	Source
Molecular Formula	C ₉ H ₆ BrNO	[1]
Molecular Weight	224.05 g/mol	[1]
Appearance	Typically a solid powder	
Storage Temperature	Room Temperature, sealed in dry, dark place	[1]

Section 1: Comprehensive Hazard Identification and Risk Assessment

While specific toxicological data for **6-Bromocinnolin-4-ol** is limited, the hazard profile can be reliably inferred from data on analogous brominated quinolinone and cinnolinone structures. The primary hazards are associated with acute toxicity, and irritation to the skin, eyes, and respiratory system.[2][3][4]

GHS Hazard Classification (Inferred)

The following classification is based on aggregated data from similar chemical structures and represents a conservative approach to safety.

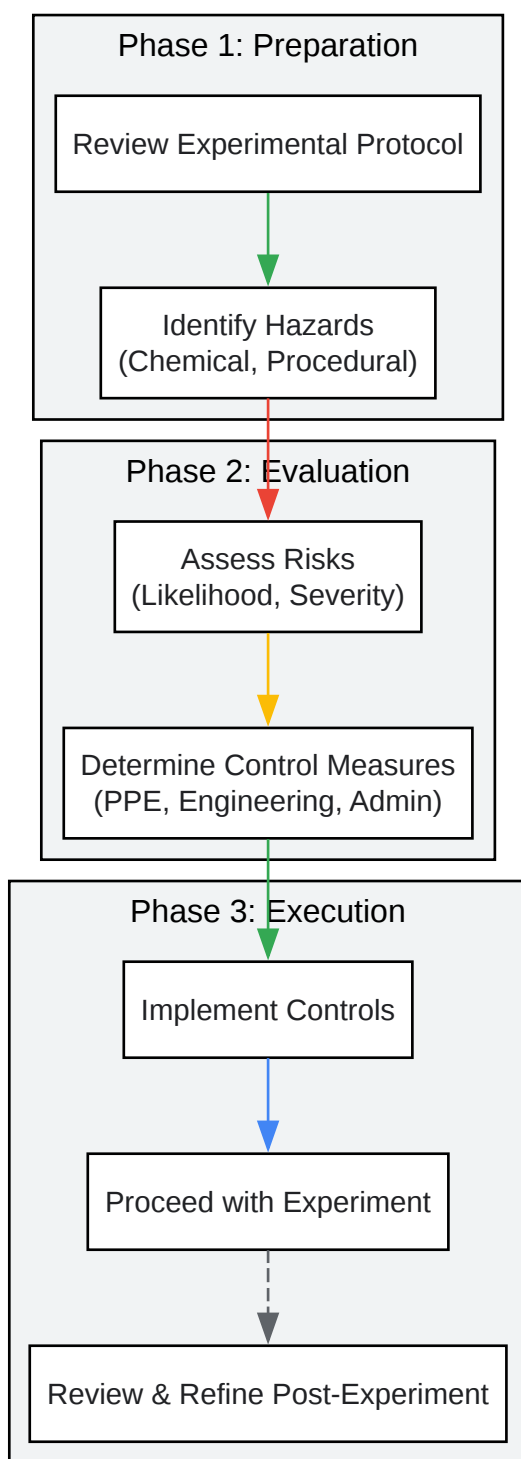
Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07	Warning
Skin Irritation	Category 2	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Irritation	Category 2A / 1	H319/H318: Causes serious eye irritation/damage	GHS05, GHS07	Danger/Warning
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	GHS07	Warning

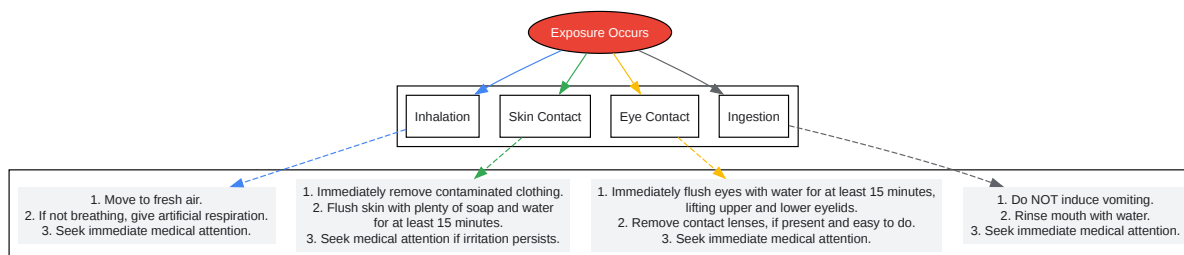
The Causality Behind the Hazards

The toxicity profile is linked to the compound's structure. The heterocyclic core can interact with biological systems, while the bromine atom enhances its reactivity and lipophilicity, potentially facilitating absorption. Inhalation of fine dust particles can lead to irritation of the respiratory tract.^[2] Direct contact with skin or eyes can cause significant irritation or damage due to the compound's chemical nature.^[2]^[3]

Proactive Risk Assessment Workflow

A self-validating safety protocol begins before the compound is even handled. A mandatory risk assessment must be performed to identify experiment-specific hazards and ensure control measures are in place.





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